

Technical Support Center: Troubleshooting Angoline Solubility for In Vitro Research

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Compound of Interest

Compound Name: Angoline

Cat. No.: B1218884

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This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting steps for working with **Angoline** in an in vitro setting. The following sections address common questions and challenges related to its solubility.

Frequently Asked Questions (FAQs)

Q1: What is **Angoline** and what are its key chemical properties?

Angoline is a potent and selective inhibitor of the Interleukin-6/Signal Transducer and Activator of Transcription 3 (IL-6/STAT3) signaling pathway, with an IC_{50} of 11.56 μ M.^{[1][2][3][4][5]} It works by inhibiting the phosphorylation of STAT3, which in turn suppresses the expression of its target genes and leads to an anti-proliferative effect in cancer cells.^{[1][3][4][6]}

Key properties are summarized below:

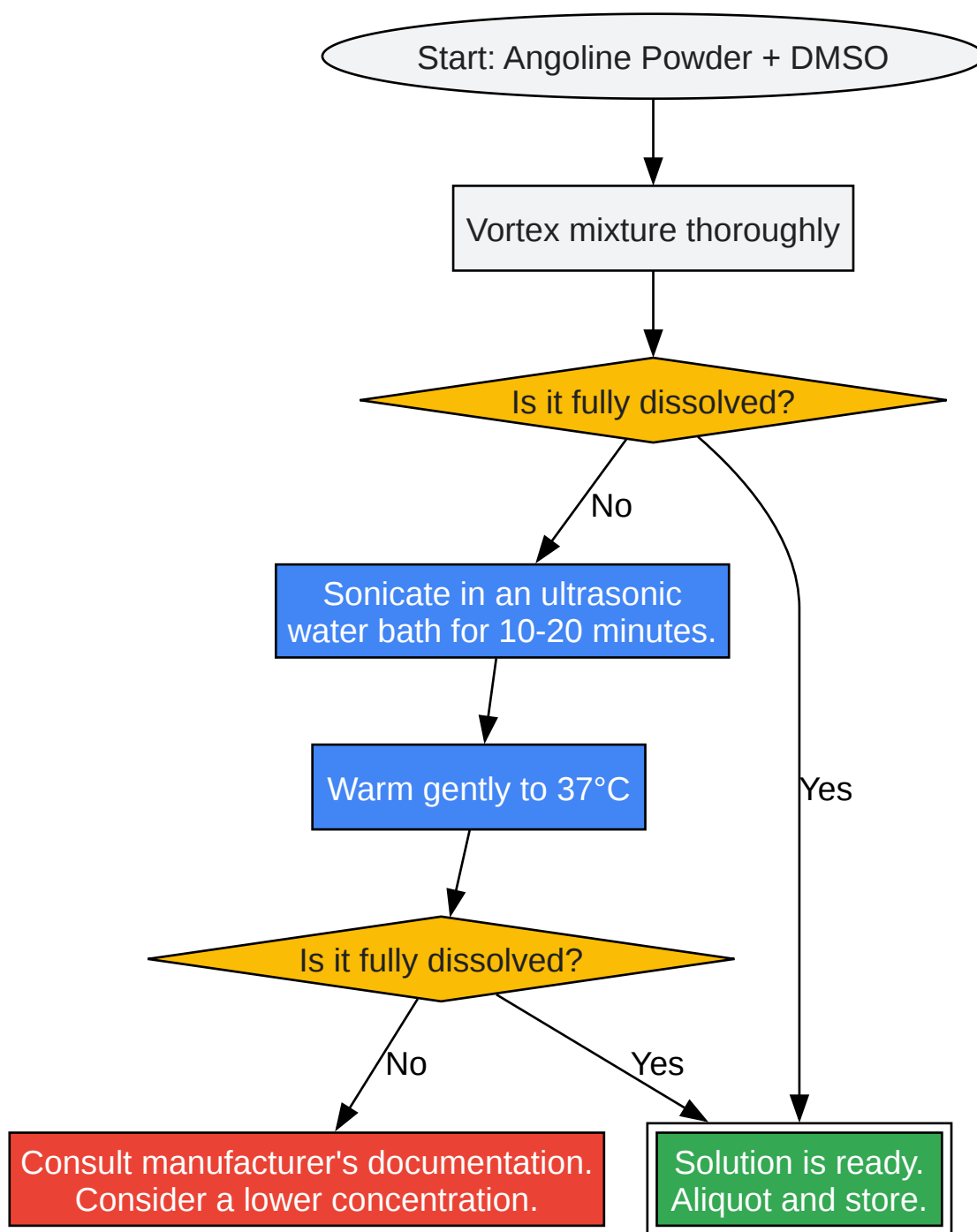
Property	Value	Reference(s)
CAS Number	21080-31-9	^{[1][2][3][7]}
Molecular Formula	C ₂₂ H ₂₁ NO ₅	^{[3][5][7]}
Molecular Weight	379.41 g/mol	^{[3][4][7][8]}
Synonyms	6-Methoxyldihydrochelerythrine	^[3]

Q2: What is the recommended solvent for preparing **Angoline** stock solutions?

The recommended solvent for preparing high-concentration stock solutions of **Angoline** for in vitro use is Dimethyl sulfoxide (DMSO).^{[3][6]}

Q3: My **Angoline** powder is not dissolving completely in DMSO. What should I do?

If you encounter difficulty dissolving **Angoline** in DMSO, follow these steps. This workflow is designed to maximize solubility while maintaining the integrity of the compound.



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Caption: Workflow for dissolving **Angoline** in DMSO.

Q4: What is the maximum recommended concentration for an **Angoline** stock solution in DMSO?

Based on available data, **Angoline** can be dissolved in DMSO at concentrations up to 30 mg/mL (79.07 mM).[3] Achieving this concentration may require sonication.[3]

Solvent	Max Concentration	Molarity (approx.)	Notes
DMSO	30 mg/mL	79.07 mM	Sonication and gentle warming to 37°C are recommended to aid dissolution.[2][3]

Q5: Can I dissolve **Angoline** directly in aqueous buffers (e.g., PBS) or cell culture media?

Directly dissolving **Angoline** in aqueous solutions is not recommended due to its poor water solubility.[9][10] **Angoline** is a lipophilic compound and will likely precipitate or fail to dissolve in aqueous media. Always prepare a high-concentration stock solution in DMSO first and then dilute it to the final working concentration in your experimental medium.

Q6: How should I prepare a working solution from my DMSO stock for cell culture experiments?

To prepare a working solution, perform a serial dilution. First, dilute your high-concentration DMSO stock into your cell culture medium. It is critical to ensure that the final concentration of DMSO in the culture medium is non-toxic to your cells, typically below 0.5% and ideally at or below 0.1%.

Example Dilution:

- Goal: Prepare a 10 µM working solution.
- Stock Solution: 10 mM in DMSO.
- Dilution Factor: $10,000 \mu\text{M} (10 \text{ mM}) / 10 \mu\text{M} = 1000\times$.
- Procedure: Add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium. This results in a final DMSO concentration of 0.1%.

Important: Add the DMSO stock to the aqueous medium while vortexing or mixing to facilitate rapid dispersion and prevent precipitation.

Q7: How should I store my **Angoline** solutions?

Proper storage is crucial to maintain the compound's activity.

- Powder: Store at -20°C for up to 3 years.^[3] Keep away from direct sunlight.^[3]
- DMSO Stock Solution: Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for several months or at -80°C for up to one year.^{[3][5]} Some suppliers note that solutions are unstable and should be prepared fresh.^[4]

Q8: What is the difference between **Angoline** and **Angoline** hydrochloride?

Angoline is also available as a hydrochloride salt (**Angoline** hydrochloride, CAS: 1071676-04-4).^{[6][11]} Salt forms are often created to improve a compound's physical properties, such as solubility and stability.^[9] While both forms have the same core biological activity, **Angoline** hydrochloride may exhibit different solubility characteristics, potentially having slightly better solubility in aqueous solutions, though DMSO is still the recommended solvent for stock preparation.^[6] Always refer to the specific product datasheet for the form you are using.

Experimental Protocols

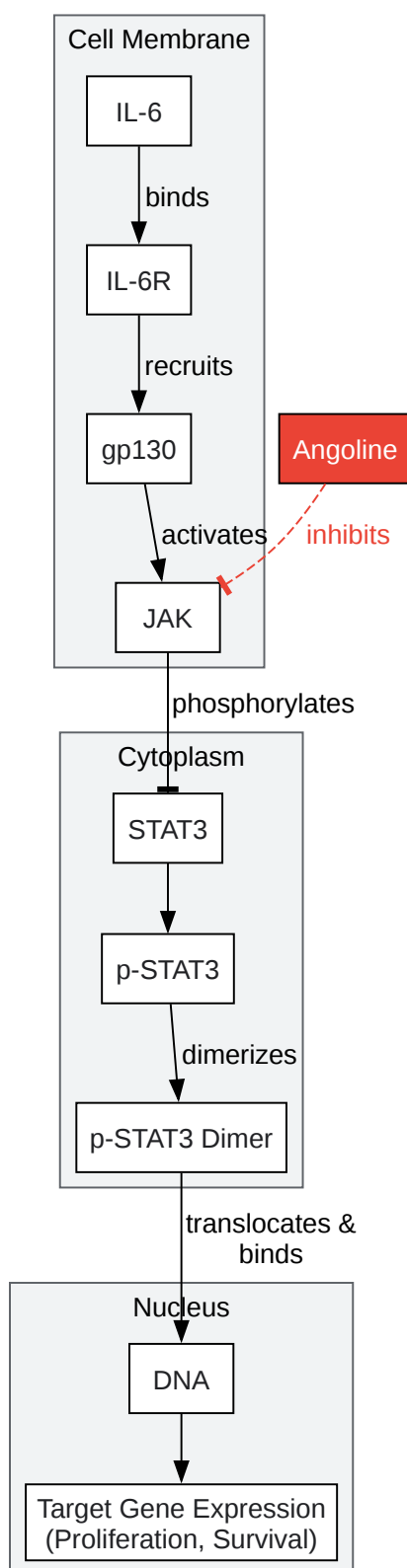
Protocol 1: Preparation of a 10 mM **Angoline** Stock Solution in DMSO

- Preparation: Bring the **Angoline** vial (MW: 379.41 g/mol) and a vial of anhydrous DMSO to room temperature.
- Calculation: To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 379.41 \text{ g/mol} = 0.00379 \text{ g} = 3.79 \text{ mg}$
- Weighing: Carefully weigh 3.79 mg of **Angoline** powder.
- Dissolution: Add 1 mL of DMSO to the powder.
- Mixing: Vortex the solution for 1-2 minutes.

- Troubleshooting: If the powder is not fully dissolved, place the vial in an ultrasonic water bath for 15 minutes. Gentle warming to 37°C can also be applied.[\[2\]](#)
- Storage: Once the solution is clear, aliquot it into smaller, single-use volumes in tightly sealed tubes. Store at -20°C or -80°C.

Signaling Pathway

Angoline exerts its effect by targeting the STAT3 signaling pathway, which is often constitutively activated in cancer cells. Understanding this pathway provides context for its mechanism of action.



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Caption: The IL-6/STAT3 signaling pathway inhibited by **Angoline**.

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